

An In-depth Technical Guide on the Solubility of Dichloroethane (DCE)

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Compound of Interest

Compound Name: DCE_254

Cat. No.: B1669885

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An important note on nomenclature: The identifier "**DCE_254**" does not correspond to a recognized chemical in publicly available scientific databases. The common chemical abbreviation "DCE" typically refers to either 1,2-dichloroethane or 1,2-dichloroethene. This guide provides solubility data for both of these compounds, which are the most likely subjects of interest.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the solubility characteristics of 1,2-dichloroethane and 1,2-dichloroethene.

1,2-Dichloroethane

1,2-Dichloroethane, also known as ethylene dichloride, is a colorless, oily liquid.^{[1][2]} It is primarily used in the production of vinyl chloride and as a solvent in organic synthesis.^{[1][2]}

Solubility of 1,2-Dichloroethane

1,2-Dichloroethane is slightly soluble in water and has a high affinity for organic solvents.^{[1][3]} Its limited water solubility is due to its non-polar hydrocarbon structure.^[3]

Table 1: Quantitative Solubility of 1,2-Dichloroethane in Water

Temperature (°C)	Solubility (g / 100 g of water)
0	0.92
20	0.81
25	0.865
50	1.06
100	2.22

Data sourced from Chemical Entities of Biological Interest (ChEBI) and other chemical property databases.[4]

Table 2: Qualitative Solubility of 1,2-Dichloroethane in Organic Solvents

Solvent	Solubility
Acetone	Soluble
Benzene	Soluble
Diethyl ether	Miscible
Ethanol	Soluble

This compound is readily soluble in a variety of common organic solvents.[3][4]

1,2-Dichloroethene

1,2-Dichloroethene (1,2-DCE) is a colorless liquid that exists as two geometric isomers: cis-1,2-dichloroethene and trans-1,2-dichloroethene.[5] It is often used as a mixture of these two isomers and finds application as a degreasing solvent.[5]

Solubility of 1,2-Dichloroethene

Both isomers of 1,2-dichloroethene have modest solubility in water and are soluble in most organic solvents.[5][6]

Table 3: Quantitative Solubility of 1,2-Dichloroethene Isomers in Water

Isomer	Temperature (°C)	Solubility (mg/L)
cis-1,2-dichloroethene	25	6,410
trans-1,2-dichloroethene	25	4,520

Data sourced from the Agency for Toxic Substances and Disease Registry (ATSDR).[6]

Table 4: Qualitative Solubility of 1,2-Dichloroethene in Organic Solvents

Solvent	Solubility
Acetone	Soluble
Benzene	Soluble
Ether	Soluble
Alcohol	Soluble

Both cis- and trans-1,2-dichloroethene are soluble in most common organic solvents.[6]

Experimental Protocols

A detailed, specific experimental protocol for the generation of the above-cited data is not publicly available. However, a generalized and widely accepted method for determining the solubility of volatile organic compounds is the shake-flask method.

Generalized Shake-Flask Method for Solubility Determination

This method is a standard procedure for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the saturation concentration of a solute in a solvent at a controlled temperature.

Materials:

- Test compound (e.g., 1,2-dichloroethane)
- Solvent (e.g., deionized water)
- Thermostatically controlled shaker or rotator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- Appropriate analytical instrument for quantification (e.g., Gas Chromatography with a suitable detector)

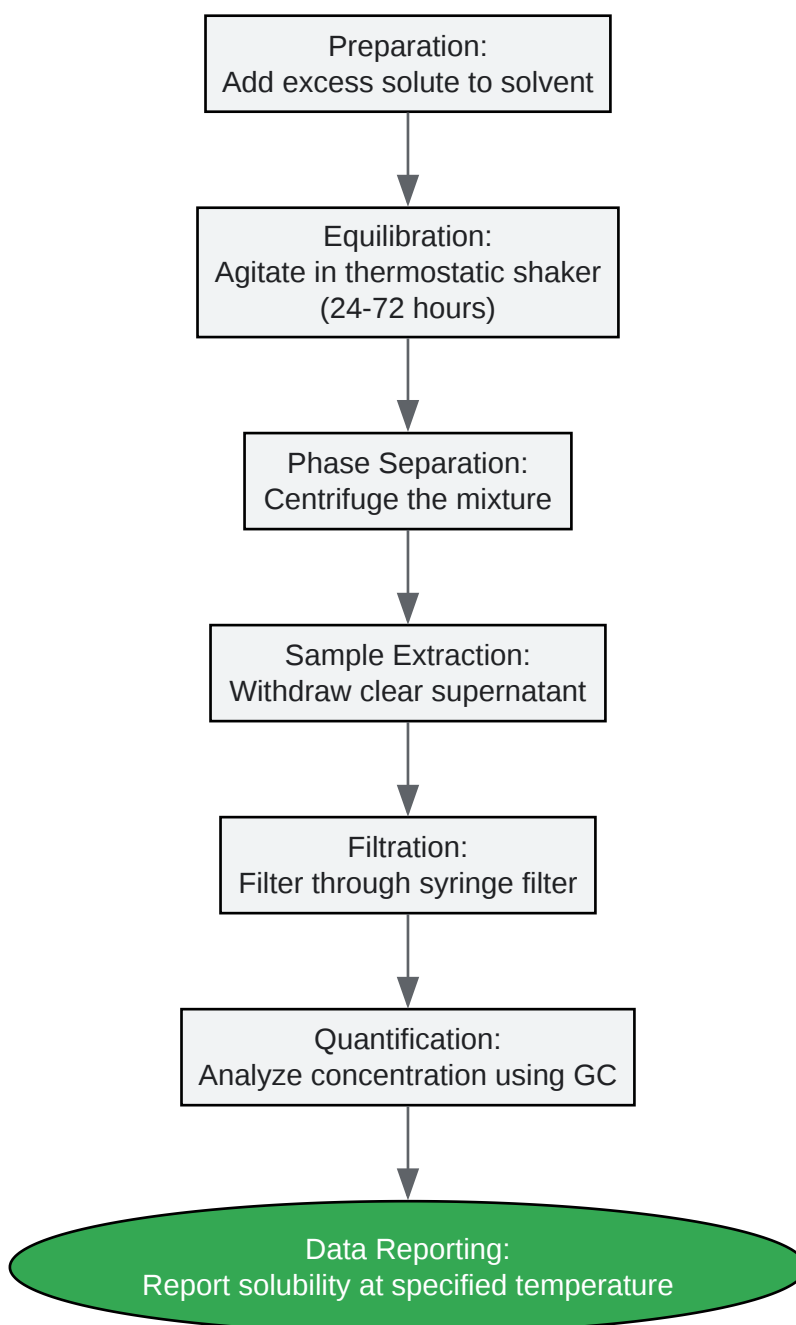
Procedure:

- Preparation: An excess amount of the test compound is added to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is formed.
- Equilibration: The vials are placed in a thermostatically controlled shaker or rotator. The mixture is agitated for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved compound. The temperature should be maintained at the desired value for the solubility measurement.
- Phase Separation: After equilibration, the mixture is allowed to stand to allow for the separation of the undissolved portion. To ensure complete separation of the solid or liquid phase from the saturated solution, the samples are centrifuged at a high speed.
- Sample Extraction: A sample of the clear, saturated supernatant is carefully withdrawn using a syringe.
- Filtration: The extracted sample is immediately filtered through a chemically inert syringe filter to remove any remaining undissolved micro-particles.

- **Quantification:** The concentration of the compound in the filtrate is then determined using a suitable and validated analytical method, such as Gas Chromatography (GC). A calibration curve prepared with standard solutions of the compound is used for accurate quantification.
- **Data Reporting:** The solubility is reported in units of mass per volume (e.g., mg/L) or as a weight percentage (e.g., g/100g) at the specified temperature.

Visualizations

As 1,2-dichloroethane and 1,2-dichloroethene are simple halogenated hydrocarbons, they are not associated with specific biological signaling pathways. The following diagram illustrates the generalized experimental workflow for determining solubility.



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Caption: Generalized workflow for determining equilibrium solubility.

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